

# Introduction: Unveiling a Versatile Phosphate Ester

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Diphenyl methyl phosphate*

Cat. No.: *B085582*

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**Diphenyl methyl phosphate**, with the Chemical Abstracts Service (CAS) number 115-89-9, is an organophosphate compound that holds significance in both industrial and research settings. While widely recognized for its application as a flame retardant and ignition control compound, its utility extends into the realm of organic synthesis as a stable phosphorylating agent and a key building block.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of **diphenyl methyl phosphate**, from its fundamental chemical properties and structure to detailed methodologies for its synthesis, analytical characterization, and safe handling. For the research scientist and drug development professional, understanding the nuances of this reagent is pivotal for its effective application in complex synthetic pathways.

## Chemical Structure and Physicochemical Properties

**Diphenyl methyl phosphate** is a triester of phosphoric acid, featuring two phenyl groups and one methyl group attached to the phosphate core. This asymmetric structure imparts specific reactivity and physical characteristics that are crucial for its application.

Molecular Structure:

- Chemical Name: Methyl Diphenyl Phosphate<sup>[1]</sup>
- Synonyms: **Diphenyl methyl phosphate**, Phosphoric acid, methyl diphenyl ester<sup>[1]</sup>
- Molecular Formula:  $C_{13}H_{13}O_4P$ <sup>[1]</sup>

- Molecular Weight: 264.21 g/mol [1]

The structure of **diphenyl methyl phosphate** is depicted in the following diagram:

Caption: 2D structure of **Diphenyl Methyl Phosphate**.

Physicochemical Data:

A summary of the key physicochemical properties of **diphenyl methyl phosphate** is presented in the table below. These properties are essential for determining appropriate solvents, reaction temperatures, and purification methods.

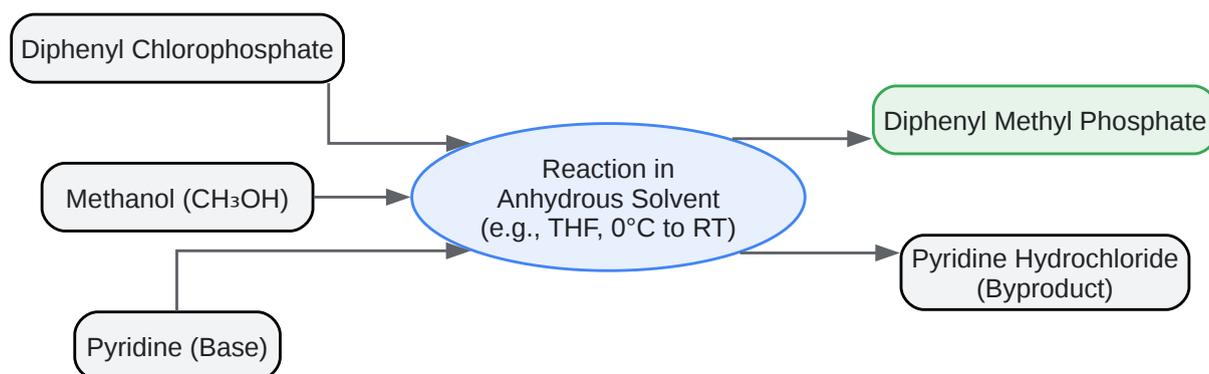
Property	Value	Reference(s)
CAS Number	115-89-9	[1][4]
Appearance	Clear, oily liquid	[1][3]
Molecular Weight	264.21 g/mol	[1]
Boiling Point	125 °C at 0.03 mmHg	[1][2]
Density	1.23 g/mL at 25 °C	[1][2]
Refractive Index (n <sub>20/D</sub> )	1.537	[1][2]
Flash Point	113 °C	[1][2]
Water Solubility	2 g/L at 25 °C	[1][2]

## Synthesis of Diphenyl Methyl Phosphate: A Validated Protocol

The synthesis of **diphenyl methyl phosphate** is most reliably achieved through the reaction of diphenyl chlorophosphate with methanol. This method offers high yields and a straightforward purification process. The use of a base, such as pyridine or triethylamine, is critical to neutralize the hydrochloric acid byproduct, driving the reaction to completion.

Reaction Scheme:

The overall reaction is a nucleophilic substitution at the phosphorus center, where the methoxide ion displaces the chloride.



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Caption: Synthesis workflow for **Diphenyl Methyl Phosphate**.

Experimental Protocol:

- Materials:
  - Diphenyl chlorophosphate
  - Anhydrous methanol
  - Anhydrous pyridine
  - Anhydrous diethyl ether or ethyl acetate for extraction
  - Saturated aqueous sodium bicarbonate solution
  - Brine (saturated aqueous sodium chloride solution)
  - Anhydrous magnesium sulfate or sodium sulfate
  - Silica gel for column chromatography

- Hexane and ethyl acetate for elution
- Procedure:
  - To a stirred solution of diphenyl chlorophosphate (1.0 equivalent) in anhydrous diethyl ether at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add anhydrous pyridine (1.2 equivalents).
  - Slowly add anhydrous methanol (1.5 equivalents) dropwise to the reaction mixture. The addition should be controlled to maintain the temperature below 5 °C.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the reaction mixture back to 0 °C and quench by the slow addition of water.
  - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
  - Purify the crude **diphenyl methyl phosphate** by silica gel column chromatography, eluting with a hexane-ethyl acetate gradient.
- Causality and Self-Validation:
  - Anhydrous Conditions: The use of anhydrous solvents and reagents is crucial as diphenyl chlorophosphate is moisture-sensitive and will hydrolyze to diphenyl phosphate, reducing the yield of the desired product.
  - Inert Atmosphere: An inert atmosphere prevents side reactions with atmospheric moisture and oxygen.
  - Use of Base: Pyridine acts as a nucleophilic catalyst and, more importantly, as a scavenger for the HCl generated during the reaction. The formation of pyridinium hydrochloride salt as a precipitate helps to drive the equilibrium towards the product side.

- Aqueous Work-up: The series of washes effectively removes the pyridinium salt, any remaining starting materials, and byproducts, ensuring a cleaner crude product for purification.
- Chromatographic Purification: Silica gel chromatography is a reliable method for separating the non-polar **diphenyl methyl phosphate** from any more polar impurities.

## Analytical Characterization: A Spectroscopic Profile

The identity and purity of synthesized **diphenyl methyl phosphate** are confirmed through a combination of spectroscopic techniques. Below is a summary of the expected data.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

Nucleus	Chemical Shift ( $\delta$ ) ppm (Typical, in $\text{CDCl}_3$ )	Multiplicity	Assignment
$^1\text{H}$ NMR	~ 7.20 - 7.40	Multiplet	Aromatic protons (10H)
~ 3.85	Doublet ( $J \approx 11$ Hz)	Methyl protons (3H, $^3J(\text{P,H})$ )	
$^{13}\text{C}$ NMR	~ 150.5 (d, $J \approx 7$ Hz)	Doublet	C-ipso (Aromatic)
~ 129.8	Singlet	C-para (Aromatic)	
~ 125.5	Singlet	C-meta (Aromatic)	
~ 120.2 (d, $J \approx 5$ Hz)	Doublet	C-ortho (Aromatic)	
~ 55.0 (d, $J \approx 6$ Hz)	Doublet	Methyl Carbon	
$^{31}\text{P}$ NMR	~ -4.0 to -6.0	Singlet	Phosphate Phosphorus

Infrared (IR) Spectroscopy:

The IR spectrum provides valuable information about the functional groups present in the molecule.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~ 3060	Medium	Aromatic C-H stretch
~ 2960	Medium	Aliphatic C-H stretch (methyl)
~ 1590, 1490	Strong	Aromatic C=C stretch
~ 1280	Strong	P=O stretch (phosphoryl)
~ 1180	Strong	P-O-C (aryl) stretch
~ 1030	Strong	P-O-C (alkyl) stretch

Mass Spectrometry (MS):

Electron ionization mass spectrometry (EI-MS) will show the molecular ion peak and characteristic fragmentation patterns.

m/z	Interpretation
264	[M] <sup>+</sup> (Molecular Ion)
250	[M - CH <sub>2</sub> ] <sup>+</sup>
171	[M - C <sub>6</sub> H <sub>5</sub> O] <sup>+</sup>
94	[C <sub>6</sub> H <sub>5</sub> OH] <sup>+</sup>
77	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>

## Applications in Research and Drug Development

While its role as a flame retardant is well-established, **diphenyl methyl phosphate** and its precursors are valuable in a research context, primarily related to phosphorylation chemistry.

- Phosphorylating Agent Precursor: Diphenyl chlorophosphate, the direct precursor to **diphenyl methyl phosphate**, is a widely used phosphorylating agent for alcohols, phenols,

and amines. The resulting diphenyl phosphate esters can be selectively deprotected. The phenyl groups can be removed via hydrogenolysis, providing a route to monomethyl phosphates.

- **Stable Phosphate Protecting Group:** The diphenyl phosphate group is used as a protecting group in the synthesis of complex molecules, such as oligonucleotides and phosphopeptides.[5][6] The methyl ester variant offers different stability and deprotection characteristics compared to other phosphate esters.
- **Cross-Coupling Reactions:** Aryl phosphates, including diphenyl phosphate derivatives, can participate in various transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Negishi), where the phosphate group acts as a leaving group.[7] This allows for the formation of new carbon-carbon bonds at positions that might otherwise be difficult to functionalize.

## Safety, Handling, and Disposal

As an organophosphate, **diphenyl methyl phosphate** requires careful handling to minimize exposure.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles, and a lab coat when handling the compound. Work in a well-ventilated fume hood.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.
- **Spill Management:** In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Avoid generating dust.
- **Disposal:** Dispose of waste **diphenyl methyl phosphate** and contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.[1][8][9] Do not pour down the drain.

## Conclusion

**Diphenyl methyl phosphate** is a compound with a dual identity. Its industrial applications are significant, but for the research and pharmaceutical communities, its true value lies in its role within the broader context of phosphorylation chemistry. A thorough understanding of its

synthesis, spectroscopic fingerprints, and reactivity is essential for leveraging its potential in the design and creation of novel molecules. By following validated protocols and adhering to strict safety guidelines, researchers can effectively and safely utilize this versatile reagent in their synthetic endeavors.

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